

Citraconic anhydride safety and handling precautions

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Compound of Interest

Compound Name: *Citraconic anhydride*

Cat. No.: *B165944*

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An In-depth Technical Guide to **Citraconic Anhydride**: Safety and Handling

This guide provides comprehensive safety and handling information for **citraconic anhydride**, tailored for researchers, scientists, and drug development professionals. It covers toxicological data, exposure controls, emergency procedures, and handling protocols to ensure safe laboratory practices.

Chemical and Physical Properties

Citraconic anhydride is a colorless to light yellow liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is an organic compound that is moisture-sensitive and soluble in alcohol, ether, and acetone.[\[1\]](#)[\[4\]](#)

Property	Value	Source(s)
Molecular Formula	C ₅ H ₄ O ₃	[3][5][6]
Molecular Weight	112.08 g/mol	[4][5]
CAS Number	616-02-4	[1][5]
Appearance	Colorless to light yellow liquid	[1][2][3][7]
Melting Point	6 - 10 °C (42.8 - 50 °F)	[2][3][5][6]
Boiling Point	213 - 214 °C (415.4 - 417.2 °F)	[2][3][5][6]
Density	~1.247 g/cm ³ at 25 °C	[3][5][6]
Vapor Density	3.87 (Air = 1.0)	[6]
Vapor Pressure	1.3 hPa @ 47 °C	[2]
Flash Point	101 °C (213.8 °F)	[1][2][5][6]
Stability	Stable under normal conditions; moisture sensitive. [1][2][8]	

Hazard Identification and Classification

Citraconic anhydride is classified as hazardous under the OSHA Hazard Communication Standard. It is corrosive and can cause severe skin burns and eye damage.[1][2][5][6][9] It is also recognized as a skin and respiratory sensitizer, which may lead to allergic reactions upon re-exposure.[1][2][5]

Classification	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin.[2][4]
Skin Corrosion/Irritation	Category 1B / 1C	Causes severe skin burns and eye damage.[2][4][5]
Serious Eye Damage	Category 1	Causes serious eye damage.[2][6][10]
Respiratory Sensitization	Category 1	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2][5][9]
Skin Sensitization	Category 1	May cause an allergic skin reaction.[2][4][5][9]

Hazard Ratings:

- NFPA Rating: Health: 3; Flammability: 1; Instability: 1.[1]
- HMIS Rating: Health: 2; Flammability: 1; Physical Hazard: 1.[11]

Experimental Protocols and Toxicological Data

Toxicological studies have demonstrated the corrosive and sensitizing properties of **citraconic anhydride**. While detailed experimental methodologies are not fully available, summaries of key findings are provided below.

3.1 Cited Experimental Protocols

- Eye Irritation Study (Rabbit): In a cited study, full-strength **citraconic anhydride** was applied via a drop to rabbit eyes. The resulting severe injury was comparable to that caused by acetic acid.[1][4]
- Skin Sensitization Study (Guinea Pig): The skin sensitization potential was evaluated in guinea pigs. In this study, **citraconic anhydride** was observed to sensitize 3 out of 10 of the animals tested.[1][4]

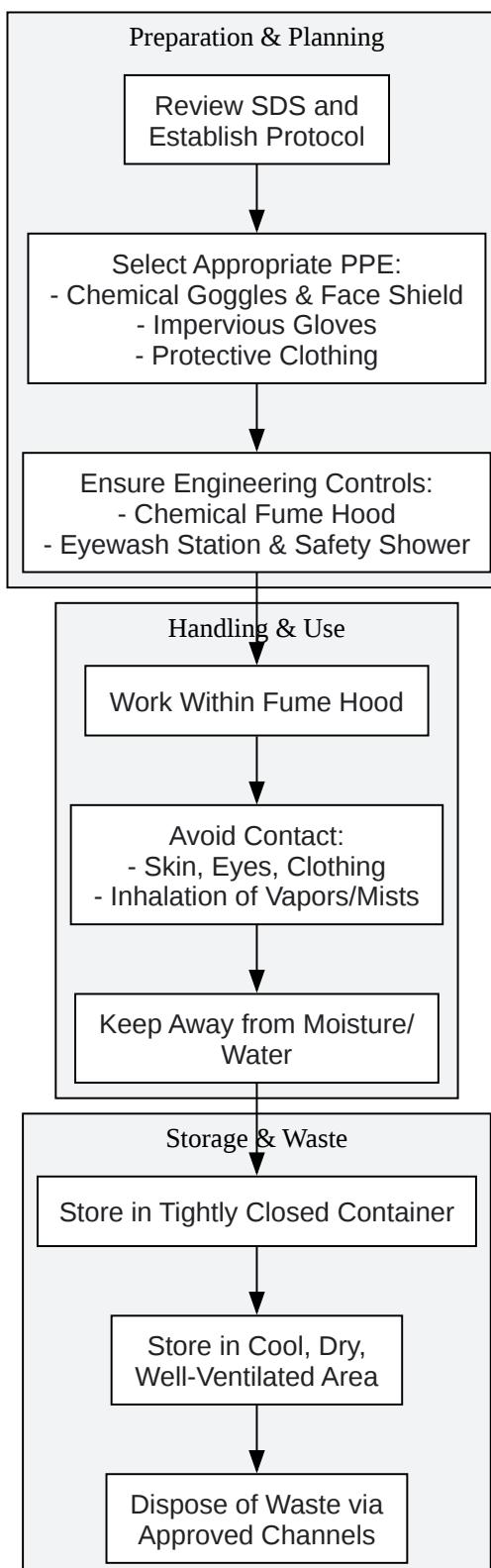
3.2 Acute Toxicity Data

Route	Species	LD50 Value	Source(s)
Oral	Rat	2600 mg/kg	[1] [6]
Dermal	Rabbit	218 mg/kg	[1] [6]
Dermal	Guinea Pig	1 mL/kg	[1] [7]

Carcinogenicity: **Citraconic anhydride** is not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.[\[1\]](#)[\[5\]](#)[\[10\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk. A general workflow for safely handling **citraconic anhydride** is outlined below.

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Caption: General workflow for safely handling **citraconic anhydride**.

Key Handling Precautions:

- Use with adequate ventilation, preferably in a chemical fume hood.[1][5][11]
- Avoid contact with skin, eyes, and clothing.[1] Do not breathe vapors or mists.[1][2]
- Wash hands thoroughly after handling.[1][5] Contaminated work clothing should not be allowed out of the workplace.[5]
- Do not eat, drink, or smoke when using this product.

Storage Conditions:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[1]
- Keep containers tightly closed to protect from moisture.[1][2][11] The material is moisture sensitive and decomposes in water.[1][4]
- Store in a corrosives area and ensure containers are locked up.[2][5]

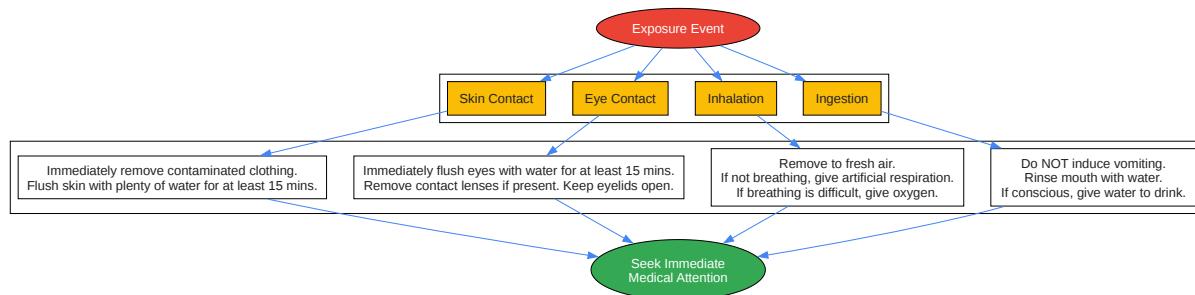
Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

- Engineering Controls: Facilities must be equipped with an eyewash station and a safety shower.[1][8] Use adequate ventilation to keep airborne concentrations low.[1]
- Eye/Face Protection: Wear chemical splash goggles and a face shield.[1] Tight-sealing safety goggles are recommended.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[1][5][8]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA-approved respirator.[1][8] Positive-pressure supplied-air respirators may be required for high concentrations.

First Aid Measures

Immediate medical attention is required for any exposure. First aiders should wear appropriate PPE to avoid self-contamination.



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Caption: First aid procedures for **citraconic anhydride** exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible.^[1] Keep the eye wide open while rinsing and seek immediate medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.^{[1][2]} Seek immediate medical attention.
^[1]
- Inhalation: Remove the victim to fresh air.^[1] If the person is not breathing, provide artificial respiration.^[1] If breathing is difficult, administer oxygen.^[1] Seek immediate medical

attention.

- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[5\]](#) Rinse the mouth with water and have the conscious person drink plenty of water.[\[1\]](#) Never give anything by mouth to an unconscious person and call a physician or poison control center immediately.[\[1\]](#)

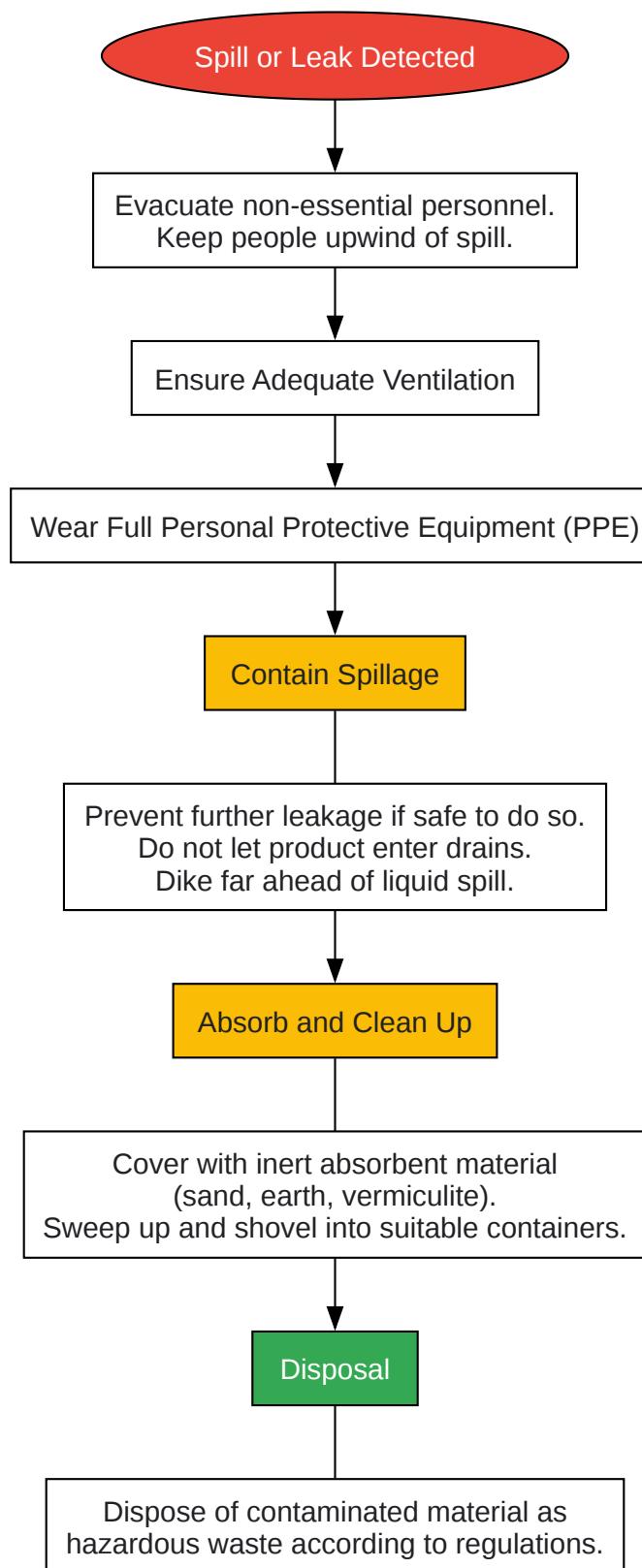
Fire Fighting and Accidental Release Measures

7.1 Fire Fighting

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[1\]](#)[\[2\]](#)[\[5\]](#) Note that water or foam may cause frothing.[\[1\]](#)
- Specific Hazards: The substance is combustible.[\[9\]](#)[\[10\]](#) Vapors are heavier than air and may spread along floors, and forms explosive mixtures with air on intense heating.[\[9\]](#)[\[10\]](#)[\[12\]](#) Hazardous combustion products include carbon oxides.[\[1\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved) and full protective gear.[\[1\]](#)[\[12\]](#)

7.2 Accidental Release Measures

In case of a spill, a systematic response is required to ensure safety and containment.



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Caption: Emergency response workflow for an accidental release.

- Personal Precautions: Use personal protective equipment as required.[13] Evacuate personnel to safe areas and ensure adequate ventilation.[5][9][10] Avoid contact with the substance and do not breathe vapors.[9][10]
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways. [1][13]
- Methods for Cleaning Up: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[1][2][5] Collect the material and place it into a suitable, labeled container for disposal.[1][2]

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